

Personal protective equipment for handling Azido-PEG5-azide

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Compound of Interest

Compound Name: Azido-PEG5-azide

Cat. No.: B017231

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Essential Safety and Handling Guide for Azido-PEG5-azide

For researchers, scientists, and drug development professionals working with **Azido-PEG5-azide**, a comprehensive understanding of safety protocols and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in the laboratory.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Azido-PEG5-azide** is presented below. While one safety data sheet indicates that it is not classified as a hazard, the energetic nature of the azide functional groups necessitates cautious handling.^[1]

Property	Value	Source
Chemical Formula	C12H24N6O5	[1][2][3]
Molecular Weight	332.36 g/mol	[1][2][3]
Appearance	Colorless oil / liquid	[1][2]
CAS Number	356046-26-9	[1][3]
Purity	>95%	[2]
Solubility	Soluble in DCM, THF, acetonitrile, DMF, and DMSO	[2]
Storage Temperature	-20°C	[1][4]

Personal Protective Equipment (PPE) and Engineering Controls

Due to the potential hazards associated with all azido compounds, a stringent personal protective equipment (PPE) and engineering control protocol is mandatory.[5] Organic azides can be sensitive to heat, friction, and shock, and may be toxic.

Engineering Controls:

- Chemical Fume Hood: All work with **Azido-PEG5-azide** must be conducted in a certified chemical fume hood to prevent the inhalation of any potential vapors or aerosols.[1][6][7]
- Blast Shield: The use of a blast shield is recommended, particularly when working with larger quantities or when heating the compound.[6][7][8]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles are the minimum requirement.[1][6][7] For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles.[5][6]
- Hand Protection: Chemically resistant gloves are required.[1][6] Double-gloving, with a nitrile glove as the inner layer and a more robust glove on the outside, is a recommended practice.

[5]

- Body Protection: A flame-resistant lab coat is essential.[5][6] For tasks with a significant splash risk, a chemical-resistant apron should also be worn.
- Footwear: Fully enclosed, chemical-resistant shoes are mandatory.[5]

Operational Protocol: From Receipt to Disposal

A systematic approach to handling **Azido-PEG5-azide** is crucial for laboratory safety. The following step-by-step guide outlines the key procedures.

Receiving and Storage

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Store the compound in a cool, dry, and well-ventilated location, away from incompatible materials.[9] The recommended storage temperature is -20°C.[1][4]
- Store in a tightly closed container, preferably made of plastic, and protect from light.[10][11]
- Avoid storing near acids, heavy metals, and their salts, as well as halogenated solvents.[6][10]

Handling and Use

- Before beginning any work, review the Safety Data Sheet (SDS) for **Azido-PEG5-azide**.
- Work with the smallest practical quantities of the compound.[6]
- Use only in a designated area within a chemical fume hood.
- Avoid using metal spatulas or other metal utensils to handle the compound, as this can lead to the formation of highly sensitive and explosive metal azides.[7][10] Use plastic or ceramic spatulas instead.[7]
- Avoid contact with strong acids to prevent the formation of the highly toxic and explosive hydrazoic acid.[6][10]

- Do not use chlorinated solvents such as dichloromethane or chloroform as reaction media.[\[6\]](#)
[\[10\]](#)
- Prevent exposure to heat, flames, sparks, shock, and friction.[\[1\]](#)

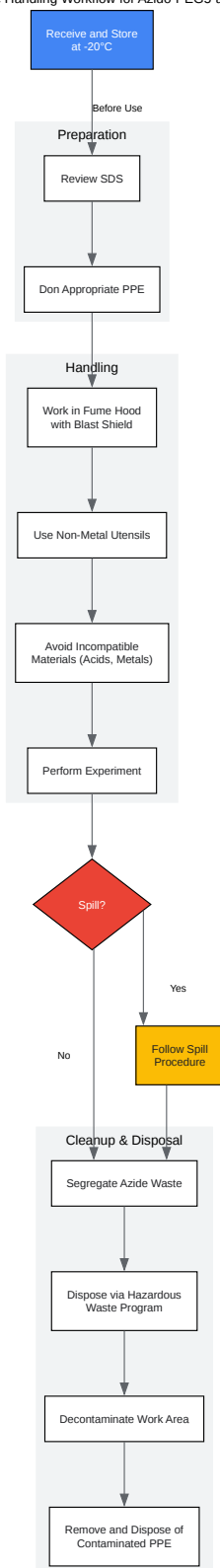
Spill Management

- In the event of a small spill within the fume hood, absorb the material with an inert absorbent such as sand or vermiculite.[\[1\]](#)
- Collect the contaminated absorbent material into a clearly labeled, sealed container for hazardous waste disposal.[\[1\]](#)[\[12\]](#)
- For larger spills, evacuate the area and follow your institution's emergency procedures.[\[12\]](#)

Disposal Plan

- All waste containing **Azido-PEG5-azide**, including contaminated labware and PPE, must be collected in a designated and clearly labeled hazardous waste container.[\[6\]](#)
- Azide waste should be segregated from other waste streams, especially acidic waste.[\[6\]](#)[\[10\]](#)
- Under no circumstances should azide solutions be poured down the drain, as this can lead to the formation of explosive metal azides in the plumbing.[\[7\]](#)
- For dilute solutions, a chemical deactivation procedure may be considered by trained personnel in a controlled environment.[\[7\]](#) However, the primary method of disposal should be through your institution's hazardous waste program.[\[10\]](#)

Safe Handling Workflow for Azido-PEG5-azide

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